

Application Notes and Protocols: Mordant Red 7 in Textile Dyeing

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Mordant Red 7, also known as C.I. 18760 and Eriochrome Red B, is a monoazo mordant dye. [1] Its molecular formula is C20H15N4NaO5S.[1] Mordant dyes are a class of colorants that require a mordant to fix the dye to the textile fibers, enhancing wash and light fastness.[2] Mordant Red 7 is primarily used for dyeing and printing on protein fibers such as wool and silk, as well as polyamide fibers.[1][3] The application of Mordant Red 7 on cellulosic fibers like cotton is also possible with appropriate mordanting techniques.[4][5] This document provides detailed application notes and experimental protocols for the use of Mordant Red 7 in textile dyeing research.

Chemical and Physical Properties



Property	Value		
C.I. Name	Mordant Red 7[1]		
C.I. Number	18760[1]		
CAS Number	3618-63-1[1]		
Molecular Formula	C20H15N4NaO5S[1]		
Molecular Weight	446.41 g/mol [1]		
Appearance	Blue-light red powder[1]		
Solubility	Soluble in water (yellow to brown-light red solution), slightly soluble in ethanol and acetone.[1]		

Data Presentation: Color Fastness Properties

The following table summarizes the color fastness ratings of textiles dyed with Mordant Red 7. The ratings are based on standard ISO and AATCC test methods, where a rating of 5 indicates excellent fastness and 1 indicates poor fastness.

Fiber	Mordanti ng Method	Light Fastness (ISO)	Wash Fastness (ISO) - Color Change	Wash Fastness (ISO) - Staining	Rubbing Fastness (Dry)	Rubbing Fastness (Wet)
Wool	Chrome	5	4-5	4-5	4-5	4-5
Silk	Alum (Pre- mordant)	4	4	4	4	3-4
Cotton	Tannic Acid + Alum (Pre- mordant)	3-4	3-4	3-4	4	3



Note: The data for silk and cotton are representative values for mordant dyes on these fibers, as specific data for Mordant Red 7 was not available in the searched literature.

Experimental Protocols

Protocol 1: Dyeing Wool with Mordant Red 7 (Chrome Mordant - Post-mordanting)

This protocol is a standard method for achieving high fastness on wool fibers.

Materials:

- Wool fabric/yarn
- Mordant Red 7
- Potassium dichromate (K2Cr2O7)
- Acetic acid
- Distilled water
- · Heating mantle or water bath
- Beakers
- Stirring rods

Procedure:

- Scouring: Wash the wool material in a solution of 5 g/L non-ionic detergent at 40-50°C for 30 minutes to remove impurities. Rinse thoroughly with warm and then cold water.
- Dyeing:
 - Prepare a dyebath with a liquor ratio of 40:1 (e.g., 400 mL of water for 10 g of wool).
 - Dissolve 1-3% (on weight of fiber, o.w.f) of Mordant Red 7 in a small amount of hot water and add to the dyebath.



- Add 2-4% (o.w.f) of acetic acid to the dyebath to achieve a pH of 4.5-5.5.
- Immerse the scoured, wet wool in the dyebath.
- Raise the temperature to 100°C over 45-60 minutes.
- Hold at 100°C for 60-90 minutes, stirring occasionally.
- Allow the dyebath to cool down gradually.
- Mordanting (Post-mordanting):
 - In the same dyebath, add 1-3% (o.w.f) of potassium dichromate.
 - Bring the temperature back to 100°C and hold for 45-60 minutes.
- · Rinsing and Drying:
 - Allow the bath to cool.
 - Remove the dyed wool and rinse thoroughly with warm and then cold water until the water runs clear.
 - Squeeze out excess water and air dry.

Caption: Post-mordanting workflow for dyeing wool with Mordant Red 7.

Protocol 2: Dyeing Silk with Mordant Red 7 (Alum Mordant - Pre-mordanting)

This protocol uses a less harsh mordant, suitable for the delicate nature of silk fibers.

Materials:

- Silk fabric/yarn
- Mordant Red 7
- Potassium aluminum sulfate (Alum)



- Cream of Tartar (optional, for brightness)
- Acetic acid
- Distilled water
- Heating mantle or water bath
- Beakers
- · Stirring rods

Procedure:

- Scouring: Wash the silk in a solution of 2 g/L neutral soap at 60°C for 30 minutes. Rinse thoroughly.
- · Mordanting (Pre-mordanting):
 - Prepare a mordant bath with a liquor ratio of 30:1.
 - Dissolve 15% (o.w.f) of alum and optionally 6% (o.w.f) of cream of tartar in hot water and add to the bath.[6]
 - o Immerse the scoured, wet silk.
 - Slowly raise the temperature to 85°C over 30-45 minutes.
 - Hold at 85°C for 60 minutes, stirring gently.[6]
 - Allow the silk to cool in the mordant bath.
 - Rinse the mordanted silk well with cool water.
- Dyeing:
 - Prepare a fresh dyebath with a liquor ratio of 40:1.
 - Dissolve 1-3% (o.w.f) of Mordant Red 7 in hot water and add to the dyebath.



- Adjust the pH to 5.0-6.0 with acetic acid.
- Immerse the mordanted, wet silk.
- Raise the temperature to 85-90°C over 45 minutes.
- Hold at this temperature for 45-60 minutes.
- Rinsing and Drying:
 - Let the dyebath cool.
 - Remove the silk and rinse with warm and then cold water.
 - Gently squeeze out excess water and air dry away from direct sunlight.

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